

Essential Safety and Operational Guide for Handling Sodium Anthranilate

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Compound of Interest

Compound Name: Sodium anthranilate

Cat. No.: B1290561

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This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Sodium Anthranilate** (CAS: 552-37-4). Adherence to these procedures is crucial for ensuring personal safety and proper disposal.

Sodium anthranilate is a white to light yellow crystalline powder.^{[1][2]} While generally considered stable under normal conditions, it can cause skin and eye irritation, and may lead to an allergic skin reaction or respiratory irritation.^{[3][4]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Sodium Anthranilate** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be worn at all times to protect against dust particles and splashes.[1][5]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option.[1][5][6]
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against incidental contact.
Respiratory Protection	Dust Mask or Respirator	Use in poorly ventilated areas or when dust formation is likely.[5]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for the safe handling of **Sodium Anthranilate** from receipt to disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[5]
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all flammable materials from the immediate work area.[1]

2. Handling the Compound:

- Wear the appropriate PPE as specified in the table above.
- Avoid direct contact with skin and eyes.[5]
- Prevent the formation of dust during handling.[5]

- If transferring the powder, use a scoop or spatula to minimize dust generation.

3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[5\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[\[5\]](#) If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[5\]](#)

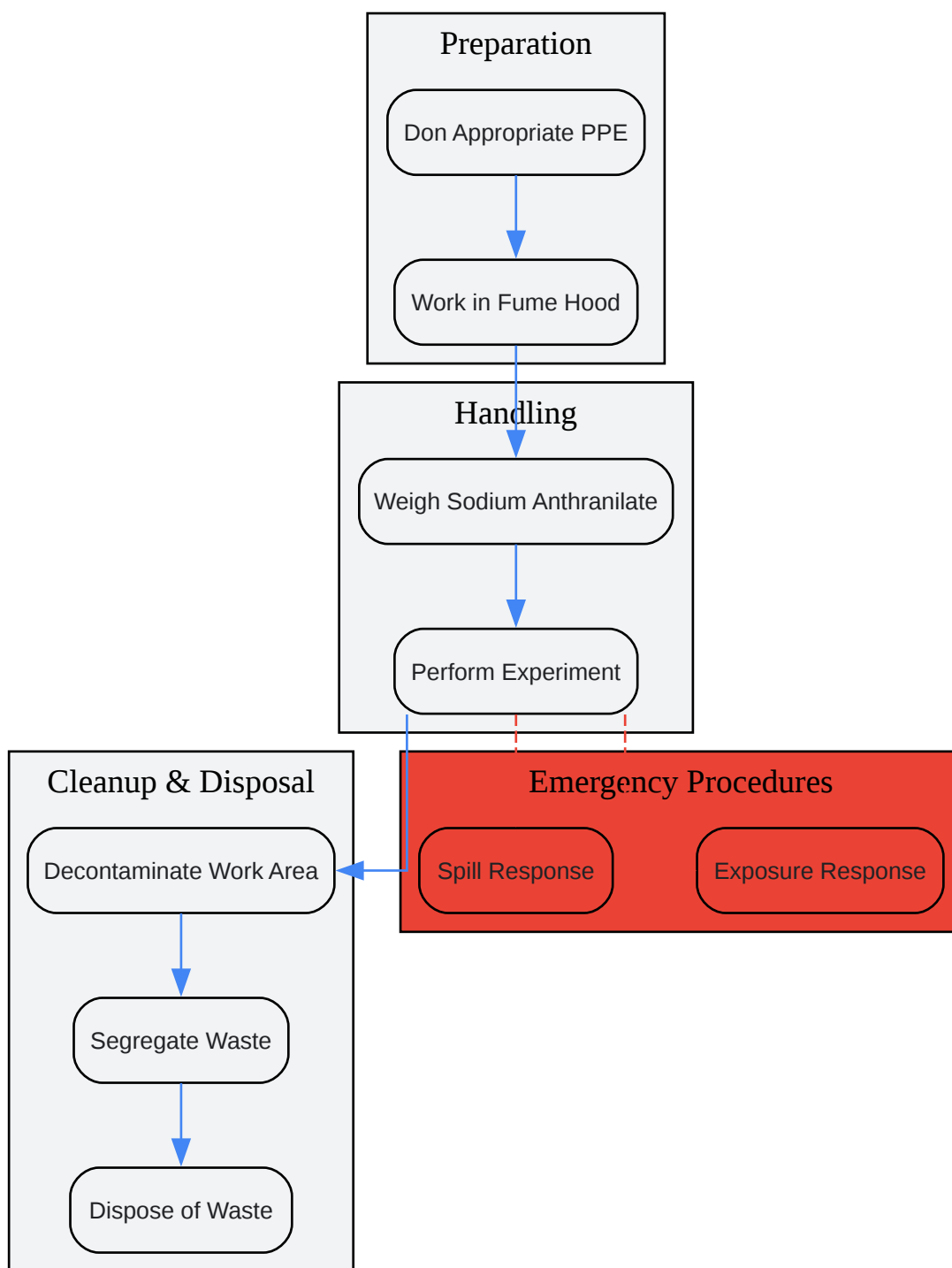
Disposal Plan

All waste containing **Sodium Anthranilate** must be treated as chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: Collect any solid waste, including contaminated gloves, weigh paper, and towels, in a designated and clearly labeled hazardous waste container.
- Unused Product: Do not dispose of unused **Sodium Anthranilate** down the drain.[\[5\]](#) It should be collected in its original container or a suitable, labeled waste container for chemical waste disposal.
- Container Disposal: Empty containers should be rinsed thoroughly with a suitable solvent, and the rinsate collected as chemical waste. The cleaned container can then be disposed of according to facility guidelines.

Workflow for Safe Handling of Sodium Anthranilate

The following diagram illustrates the key steps for the safe handling of **Sodium Anthranilate** in a laboratory setting.



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Figure 1. Procedural workflow for handling **Sodium Anthranilate**.

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